

physicochemical properties of 3-Cyano-4-methylbenzenesulfonamide

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Compound of Interest

Compound Name: 3-Cyano-4-methylbenzenesulfonamide

Cat. No.: B3382709

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In-Depth Technical Guide to 3-Cyano-4-methylbenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological activities of **3-Cyano-4-methylbenzenesulfonamide**, a molecule of interest in medicinal chemistry and drug discovery. This document is intended to serve as a foundational resource for researchers and professionals engaged in the development of novel therapeutics.

Core Physicochemical Properties

While extensive experimental data for **3-Cyano-4-methylbenzenesulfonamide** is not widely available in public literature, key physicochemical parameters have been identified from supplier information. Further experimental determination of properties such as melting point, boiling point, and solubility is recommended for comprehensive characterization.

Table 1: Physicochemical Properties of **3-Cyano-4-methylbenzenesulfonamide**

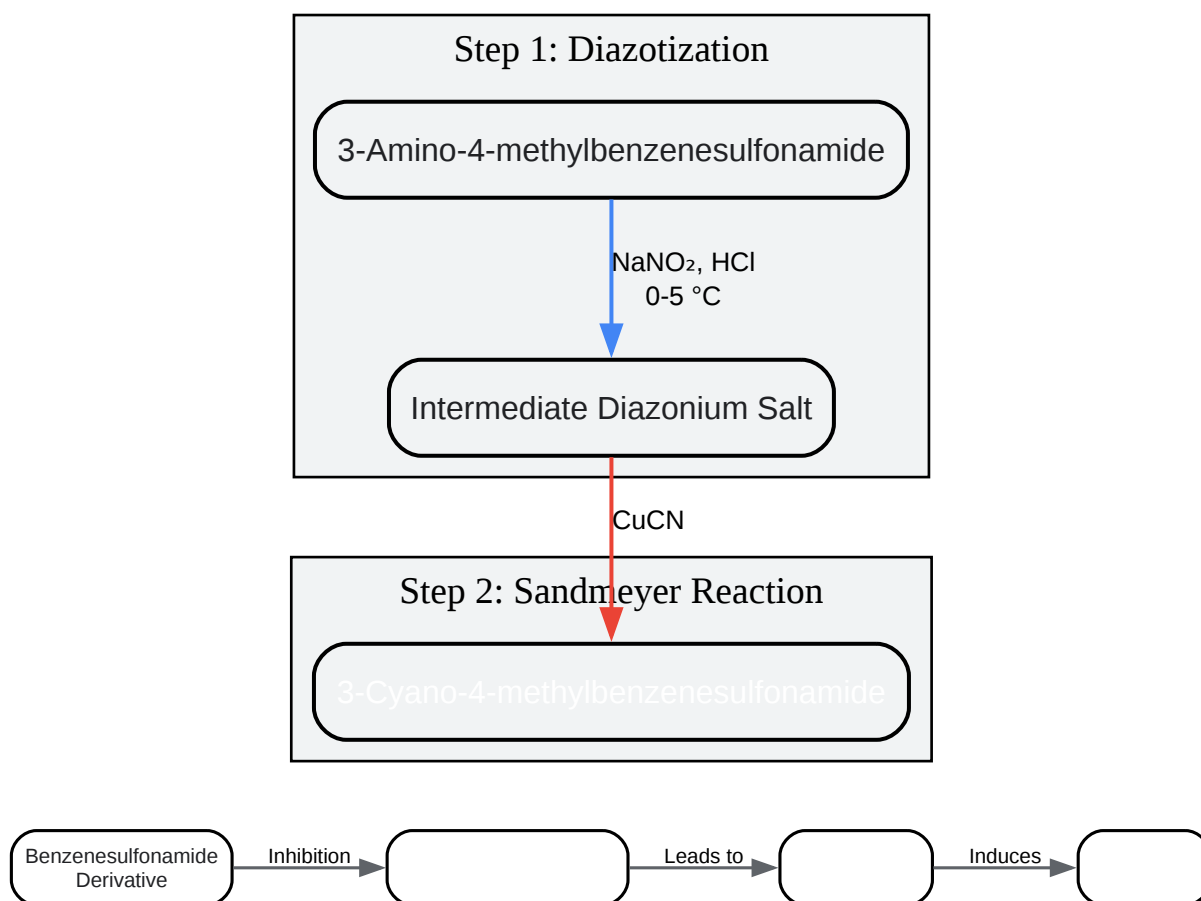
Property	Value	Source
CAS Number	353468-48-1	[1]
Molecular Formula	C ₈ H ₈ N ₂ O ₂ S	[1]
Molecular Weight	196.23 g/mol	[1]
Canonical SMILES	CC1=C(C=C(C=C1)S(=O)(=O)N)C#N	Inferred

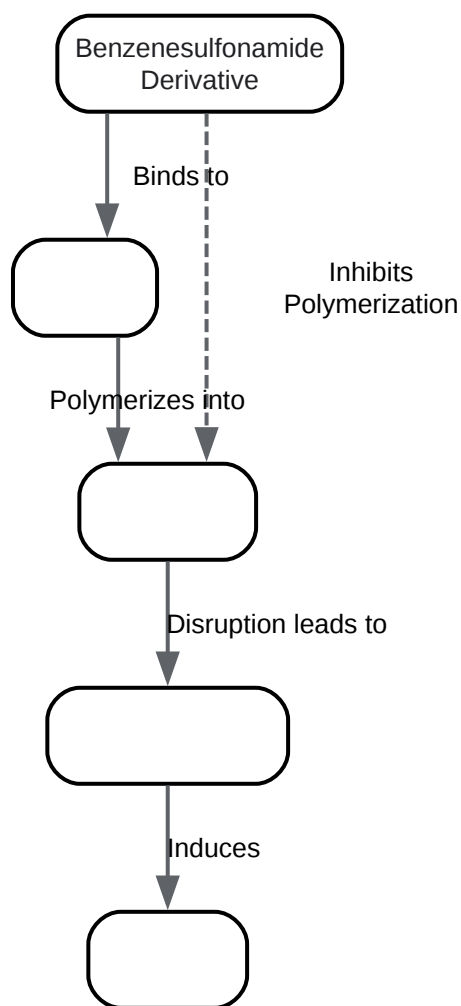
Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **3-Cyano-4-methylbenzenesulfonamide** is not readily found in peer-reviewed literature. However, a plausible synthetic route can be devised based on established methods for the synthesis of similar aromatic sulfonamides and cyano-substituted aromatic compounds. A general two-step approach is proposed below.

Proposed Synthetic Pathway:

A potential synthesis route could involve the diazotization of an amino-substituted precursor followed by a Sandmeyer reaction to introduce the cyano group.





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References

- 1. 353468-48-1|3-Cyano-4-methylbenzenesulfonamide|BLD Pharm [bldpharm.com]
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